

# Pefachrome FXa: Key Properties & Preparation

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## Compound Focus: Pefachrome(R) fxa\*

CAS No.: 80895-10-9

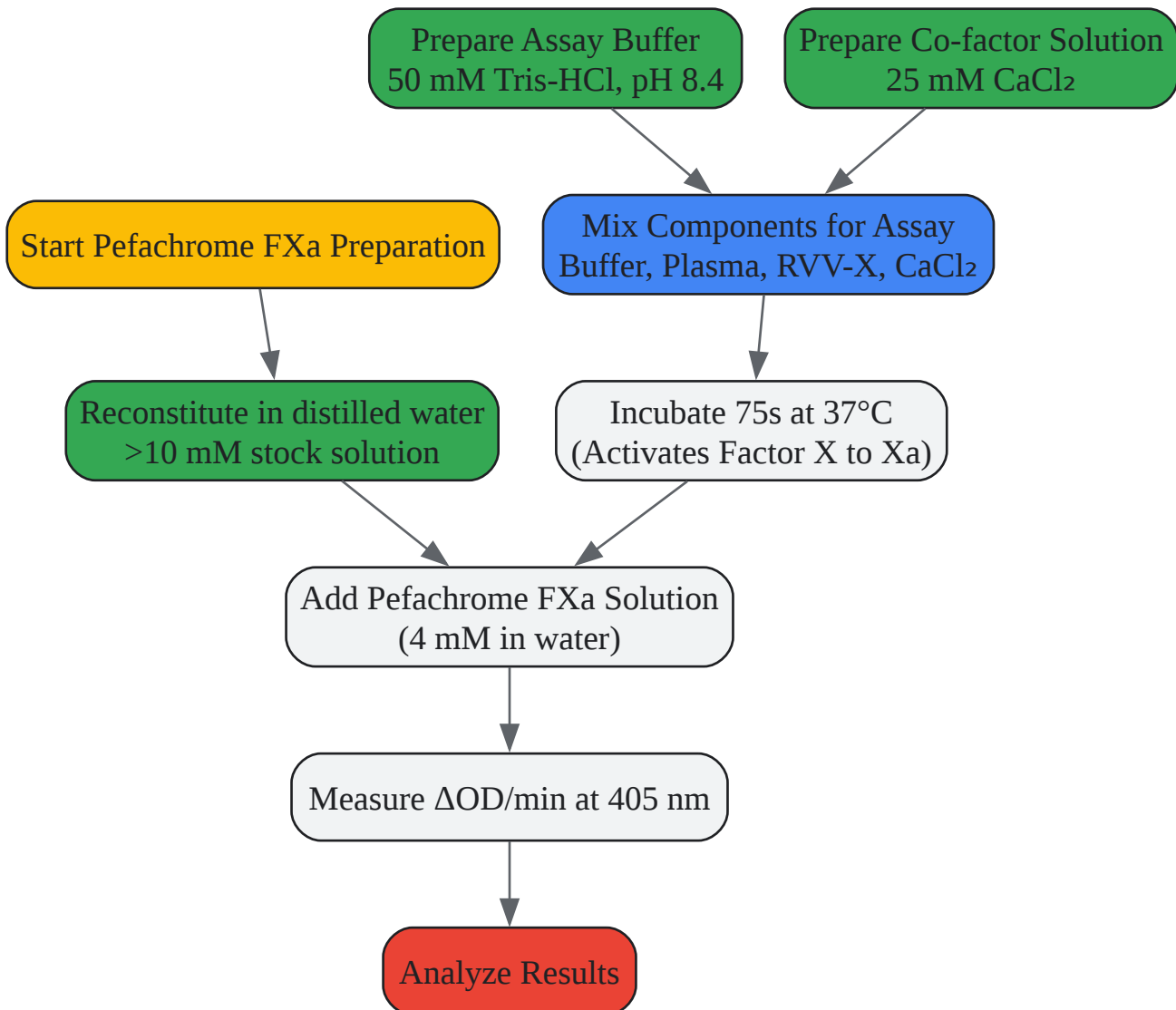
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The table below summarizes the core technical data available for Pefachrome FXa.

Property	Description / Value
Product Name	Pefachrome FXa 8595 [1]
CAS Number	80895-10-9 [2]
Molecular Formula	C <sub>25</sub> H <sub>38</sub> N <sub>8</sub> O <sub>7</sub> · 2HCl (substrate); C <sub>25</sub> H <sub>38</sub> N <sub>8</sub> O <sub>7</sub> · C <sub>2</sub> H <sub>4</sub> O <sub>2</sub> (salt form) [1] [2]
Molecular Weight	714.6 g/mol (as ·2HCl) [1]; 622.676 g/mol (salt form) [2]
Solubility	> 10 mM in distilled water [1]
Storage	Unopened: protected from moisture and light at 2-8°C [1]

A suggested experimental workflow for preparing and using the substrate is outlined in the diagram below.



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#### Protocol Details:

- **Stock Solution:** The manufacturer recommends dissolving Pefachrome FXa in distilled water to create a stock solution with a concentration greater than 10 mM [1].
- **Working Solution:** For the micro-assay protocol, a **4 mM working solution in water** is used [1]. Ensure the substrate is fully dissolved at this concentration before use.
- **Buffer Condition:** The assay should be performed in a **50 mM Tris-HCl buffer at pH 8.4** [1]. Using the correct buffer is critical for proper enzyme activity.

## Frequently Asked Questions

## How should I store Pefachrome FXa to ensure its stability?

The unopened product should be stored protected from moisture and light at 2-8°C and used by the expiry date on the label [1]. The manufacturer also cautions that you should **avoid contamination of the reagents by micro-organisms** [1].

## What is the typical experimental protocol for measuring Factor Xa activity?

A cited research protocol for measuring tissue factor activity on microparticles provides a reference method [3]. The general principle involves activating Factor X to Factor Xa, which then cleaves the Pefachrome FXa substrate. The rate of color change (measured at 405 nm) is proportional to Factor Xa activity [1] [3].

## Troubleshooting & Information Gaps

The search results lack specific information on resolving solubility problems. If you encounter issues where the substrate does not dissolve properly, consider these general troubleshooting steps and information requests:

- **Verify Solubility:** The documented solubility of ">10 mM in distilled water" is high [1]. If you are attempting to make a solution near or below 10 mM, solubility should not be the primary issue.
- **Check for Degradation:** While not covered in the search results, improper storage or using the product past its expiry date can potentially lead to degradation and solubility problems. Always adhere to the manufacturer's storage guidelines [1].
- **Contact Experts:** For unresolved issues, the most reliable course of action is to **contact the manufacturer (Pentapharm/DSM) or your local supplier** directly. They possess the most detailed technical knowledge about their product.

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## References

1. Pefachrome® FXa 8595, Chromogenic Substrate for Factor ... [loxo.de]
2. CAS 80895-10-9 Pefachrome (R) fxa \* - Alfa Chemistry [alfa-chemistry.com]
3. Pre-analytical and Analytical Variables Affecting the ... [pmc.ncbi.nlm.nih.gov]

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